

Proper Disposal Procedures for MBP146-78

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Compound of Interest

Compound Name: MBP146-78

Cat. No.: B1663845

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This document provides essential safety and logistical information for the proper disposal of **MBP146-78**, a potent and selective inhibitor of cGMP-dependent protein kinases. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Immediate Safety and Hazard Assessment

MBP146-78 is classified as a non-hazardous substance or mixture. However, as a standard laboratory practice, it is crucial to handle all chemical compounds with care.

Key Safety Precautions:

- **Personal Protective Equipment (PPE):** Always wear standard laboratory attire, including a lab coat, safety glasses, and gloves, when handling **MBP146-78**.
- **Avoid Dust Inhalation:** Handle the solid compound in a well-ventilated area to minimize the potential for dust inhalation.
- **Spill Management:** In case of a spill, prevent further leakage and collect the material using an absorbent, inert substance. Decontaminate surfaces with alcohol and dispose of the contaminated material as chemical waste.

Chemical and Physical Properties

A summary of the relevant properties of **MBP146-78** is provided below.

Property	Value
CAS Number	188343-77-3
Molecular Formula	C ₂₁ H ₂₂ FN ₃
Molecular Weight	335.4 g/mol
Appearance	Solid
Solubility	DMSO: 12 mg/mL Ethanol: 12 mg/mL Water: Insoluble

Standard Operating Procedure for Disposal

The disposal of **MBP146-78** should follow established protocols for non-hazardous solid chemical waste. The primary route of disposal is through an approved waste disposal plant, in accordance with all applicable federal, state, and local regulations.

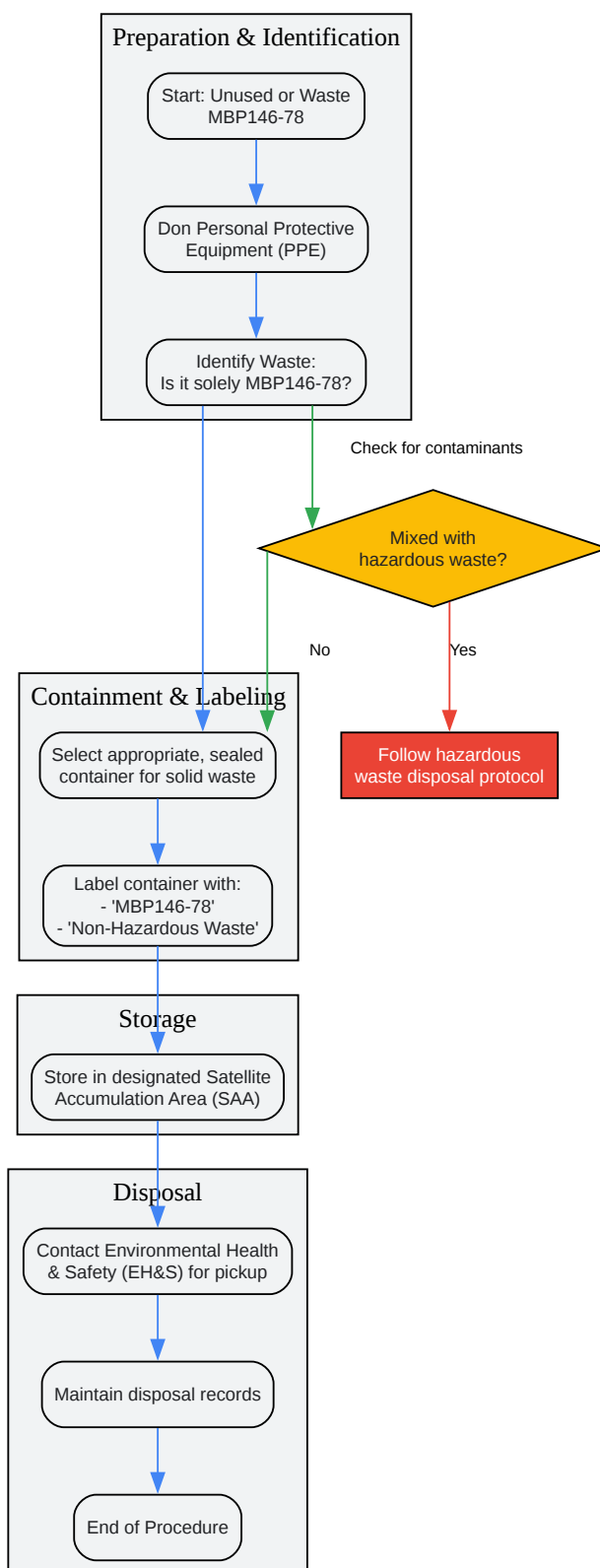
Step-by-Step Disposal Protocol:

- Waste Identification and Segregation:
 - Confirm that the waste contains only **MBP146-78** and is not mixed with any hazardous materials.
 - If **MBP146-78** is mixed with other chemicals, the entire mixture must be evaluated for hazardous properties.
 - Segregate the non-hazardous **MBP146-78** waste from other laboratory waste streams to prevent cross-contamination.
- Container Selection and Labeling:
 - Use a designated, leak-proof container suitable for solid chemical waste. The original container, if in good condition, is an appropriate choice.
 - Clearly label the container with the full chemical name: "**MBP146-78**".

- Indicate that the contents are non-hazardous waste.
- Waste Accumulation and Storage:
 - Store the waste container in a designated satellite accumulation area within the laboratory.
 - Keep the container securely closed except when adding waste.
 - Ensure the storage area is away from incompatible materials.
- Disposal Request and Collection:
 - Once the container is full, or if the waste is no longer being generated, arrange for its collection through your institution's Environmental Health & Safety (EH&S) department or a licensed chemical waste disposal contractor.
 - Follow your institution's specific procedures for requesting a waste pickup.
- Record Keeping:
 - Maintain a log of all chemical waste generated, including the name of the chemical, quantity, and date of disposal.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **MBP146-78**.



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- To cite this document: BenchChem. [Proper Disposal Procedures for MBP146-78]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663845#mbp146-78-proper-disposal-procedures]

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